

physical state and appearance of 1,2,3-Trichlorobenzene at STP

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Compound of Interest

Compound Name: 1,2,3-Trichlorobenzene

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An In-depth Technical Guide to the Physical State and Appearance of **1,2,3-Trichlorobenzene** at STP

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical state and appearance of **1,2,3-trichlorobenzene** at Standard Temperature and Pressure (STP), defined as 0°C (273.15 K) and 1 atm. The information is compiled from various scientific sources to ensure accuracy and relevance for research and development applications.

Physical State and Appearance

At Standard Temperature and Pressure (STP), **1,2,3-trichlorobenzene** is a white solid.^[1] Its appearance is consistently described as white crystals or a crystalline solid.^{[1][2][3]} The compound also possesses a characteristic sharp, aromatic odor, often referred to as a chlorobenzene-like odor.^[1]

The determination of its physical state at STP is primarily based on its melting point, which is significantly above 0°C.

Quantitative Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **1,2,3-trichlorobenzene**.

Property	Value	Units	References
Molecular Formula	C ₆ H ₃ Cl ₃	-	[2][3][4]
Molecular Weight	181.45	g/mol	[2][3][5]
Melting Point	51-53	°C	[3][5]
53	°C	[6]	
53.5	°C	[2][4]	
63-64	°C	[1]	
Boiling Point	218-219	°C	[3][5]
218.5	°C	[1][2][4]	
Density	1.45	g/cm ³	
1.69	g/cm ³ (at 25°C)	[7][8]	
Solubility in Water	Insoluble	-	
Vapor Pressure	0.07	mmHg (at 25°C)	
1	mmHg (at 40°C)	[8]	

Experimental Protocols

While the specific experimental standards used for the cited data are not explicitly detailed in the search results, the determination of the physical state of a chemical substance like **1,2,3-trichlorobenzene** at STP generally follows a standard logical protocol.

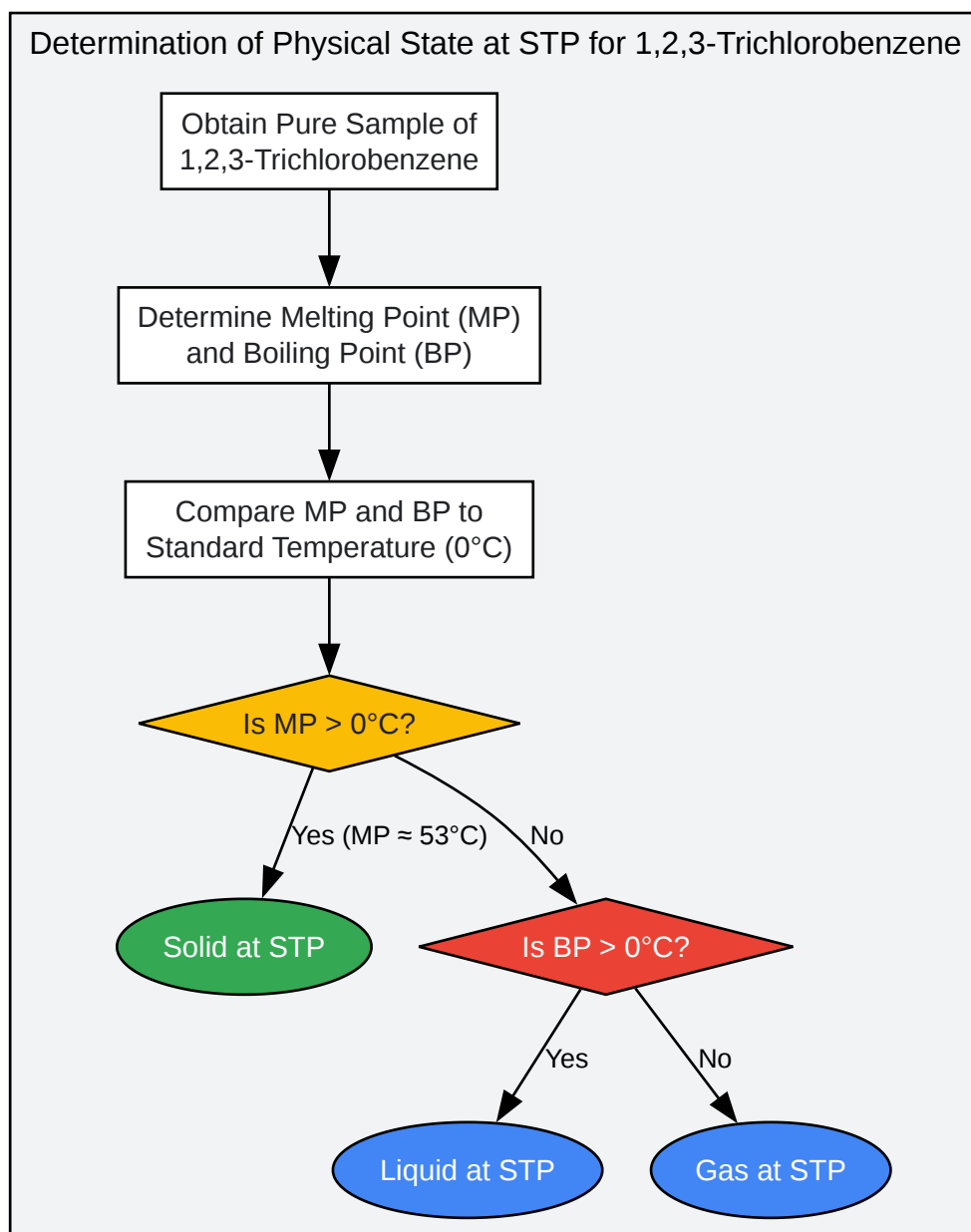
Methodology for Determining Physical State at STP:

- Sample Procurement and Preparation: A pure sample of **1,2,3-trichlorobenzene** is obtained. For melting point determination, the solid sample is typically dried to remove any residual solvent.
- Melting Point Determination:
 - A small, representative sample of the crystalline solid is placed in a capillary tube.

- The capillary tube is inserted into a calibrated melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the substance begins to melt and the temperature at which it is completely molten are recorded. This range is reported as the melting point.
- Comparison with Standard Temperature:
 - The determined melting point is compared to the standard temperature of 0°C (273.15 K).
 - If the melting point is above 0°C, the substance is a solid at STP.
 - If the melting point is below 0°C and the boiling point is above 0°C, the substance is a liquid at STP.
 - If the boiling point is below 0°C, the substance is a gas at STP.
- Visual and Olfactory Observation:
 - The color and form of the substance at ambient temperature (which is typically close to but not exactly STP) are visually inspected and recorded. For **1,2,3-trichlorobenzene**, this would be its white crystalline appearance.
 - Any characteristic odor is noted by carefully wafting the vapors towards the nose.

Logical Workflow for Physical State Determination

The following diagram illustrates the logical workflow for determining the physical state of a substance at STP, using **1,2,3-trichlorobenzene** as an example.



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Caption: Logical workflow for determining the physical state of a substance at STP.

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